

Application Notes and Protocols: N-Methylpyrrolidone (NMP) in Petrochemical Analysis

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Compound of Interest

Compound Name: *N-Methylpyrrolidone*

Cat. No.: *B10776118*

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Introduction

N-Methyl-2-pyrrolidone (NMP) is a versatile, polar aprotic solvent with a high boiling point, low viscosity, and excellent solvency for a wide range of organic and inorganic compounds.^{[1][2][3]} These properties make it a highly effective extraction medium in several critical petrochemical processes, including the purification of butadiene, the refining of lubricating oils, and the extraction of aromatic compounds (BTX).^{[3][4][5]} NMP's high chemical and thermal stability, coupled with its miscibility with water at all temperatures, further enhances its utility in industrial applications.^{[1][3]} This document provides detailed application notes and protocols for the use of NMP as an extraction solvent in petrochemical analysis, aimed at researchers, scientists, and drug development professionals.

Physicochemical Properties of N-Methylpyrrolidone

A comprehensive understanding of NMP's properties is essential for its effective application.

Property	Value
Chemical Formula	C5H9NO[6]
Molar Mass	99.133 g·mol ⁻¹ [6]
Appearance	Colorless liquid[6]
Density	1.028 g/cm ³ [6]
Melting Point	-24 °C (-11 °F; 249 K)[6]
Boiling Point	202 to 204 °C (396 to 399 °F; 475 to 477 K)[6]
Solubility in Water	Miscible[6]
Flash Point	91 °C (196 °F; 364 K)[6]
Autoignition Temperature	245 °C (473 °F; 518 K)[6]

Application 1: Recovery of 1,3-Butadiene

NMP is extensively used in the extractive distillation process to recover high-purity 1,3-butadiene from C4 hydrocarbon streams.[6] NMP's high selectivity for unsaturated hydrocarbons allows for the efficient separation of butadiene from other C4 compounds with close boiling points. The BASF Butadiene Extraction Technology, which utilizes NMP, is a state-of-the-art process known for its high reliability, stability, and low operating costs.

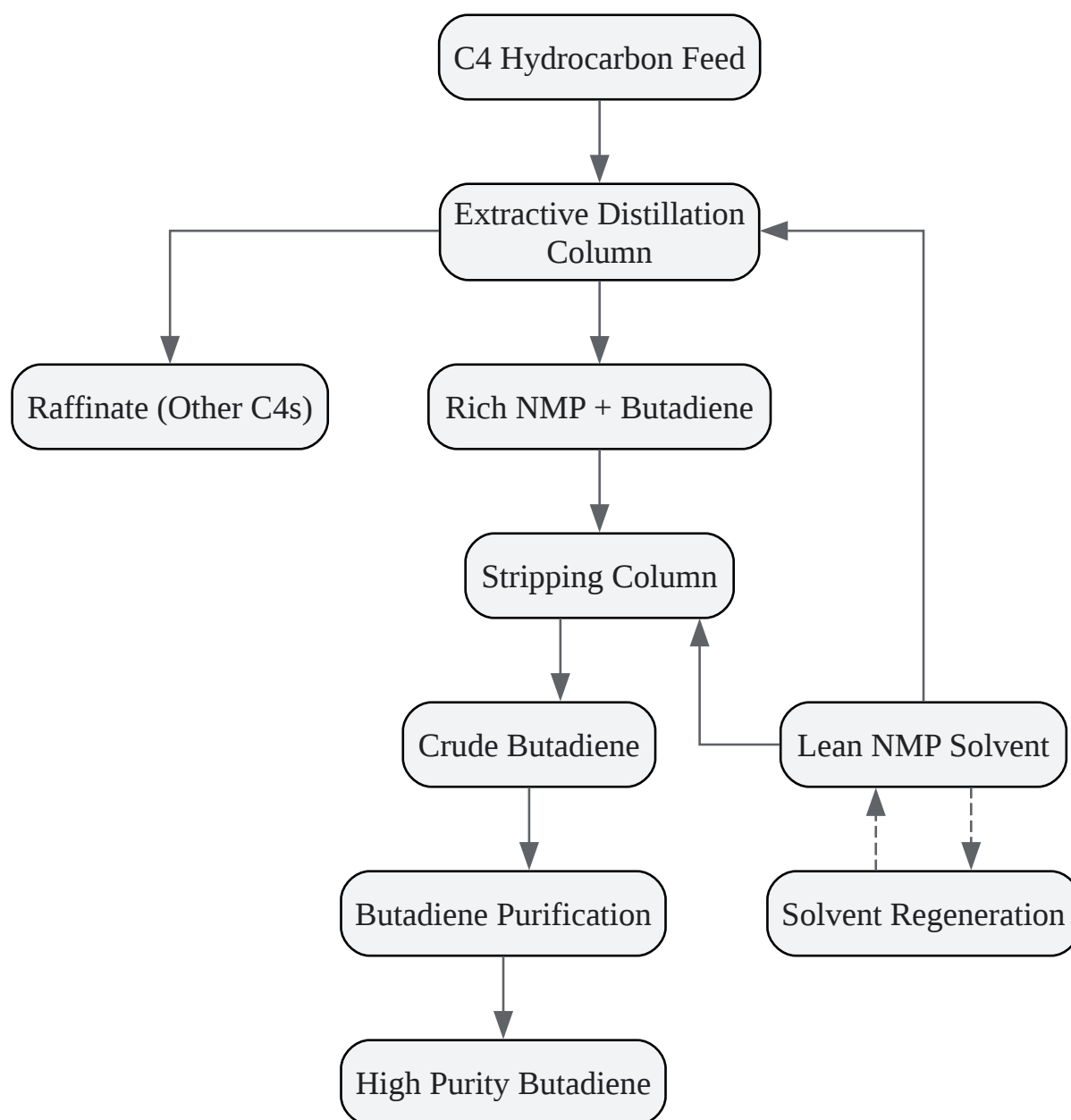
Quantitative Performance Data

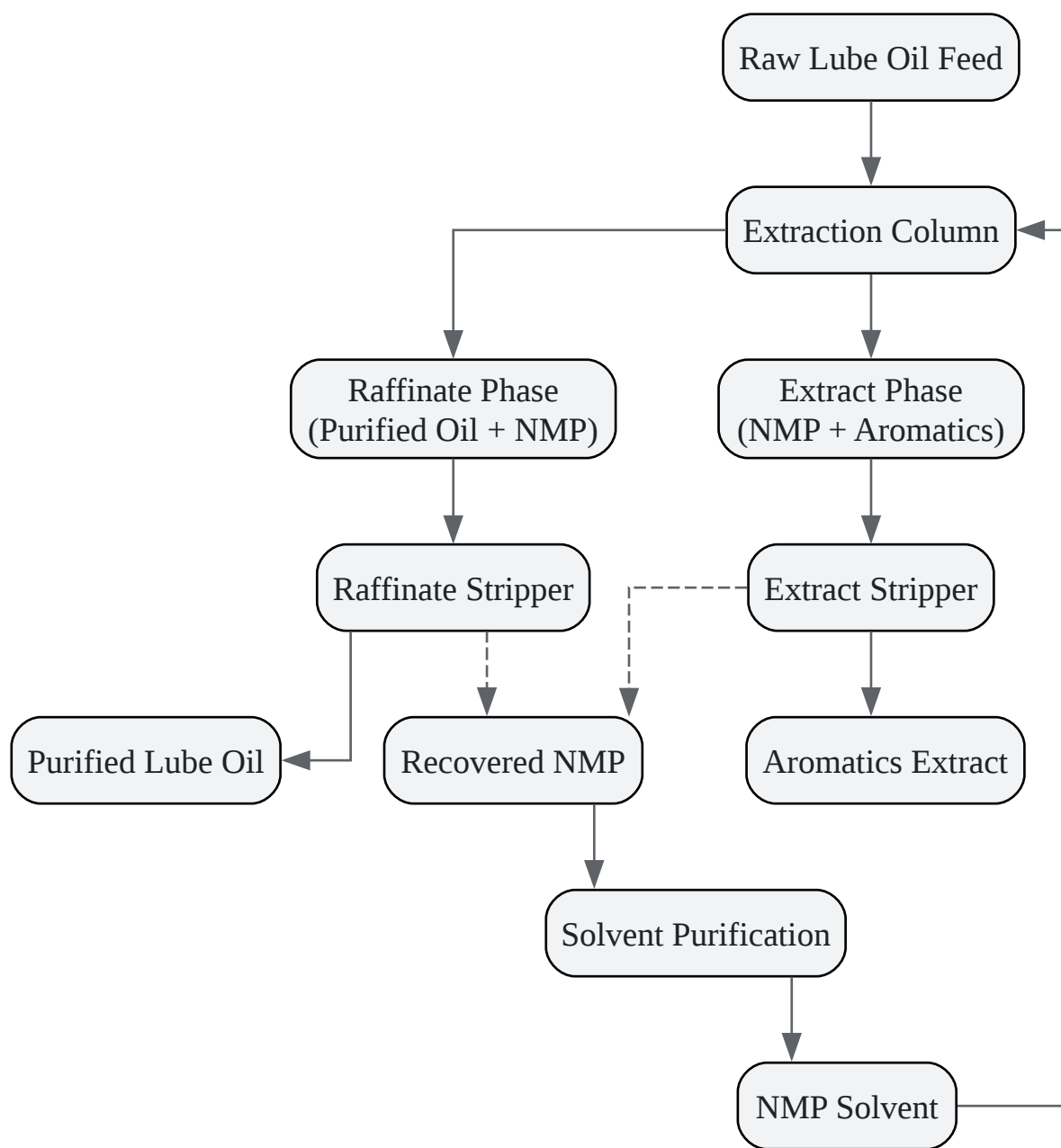
Parameter	Value
Butadiene Purity	>99.7%
Butadiene Yield	>98%
Solvent Consumption	Reduced by up to 90% compared to competing technologies
On-stream Time	4 to 8 years of continuous operation

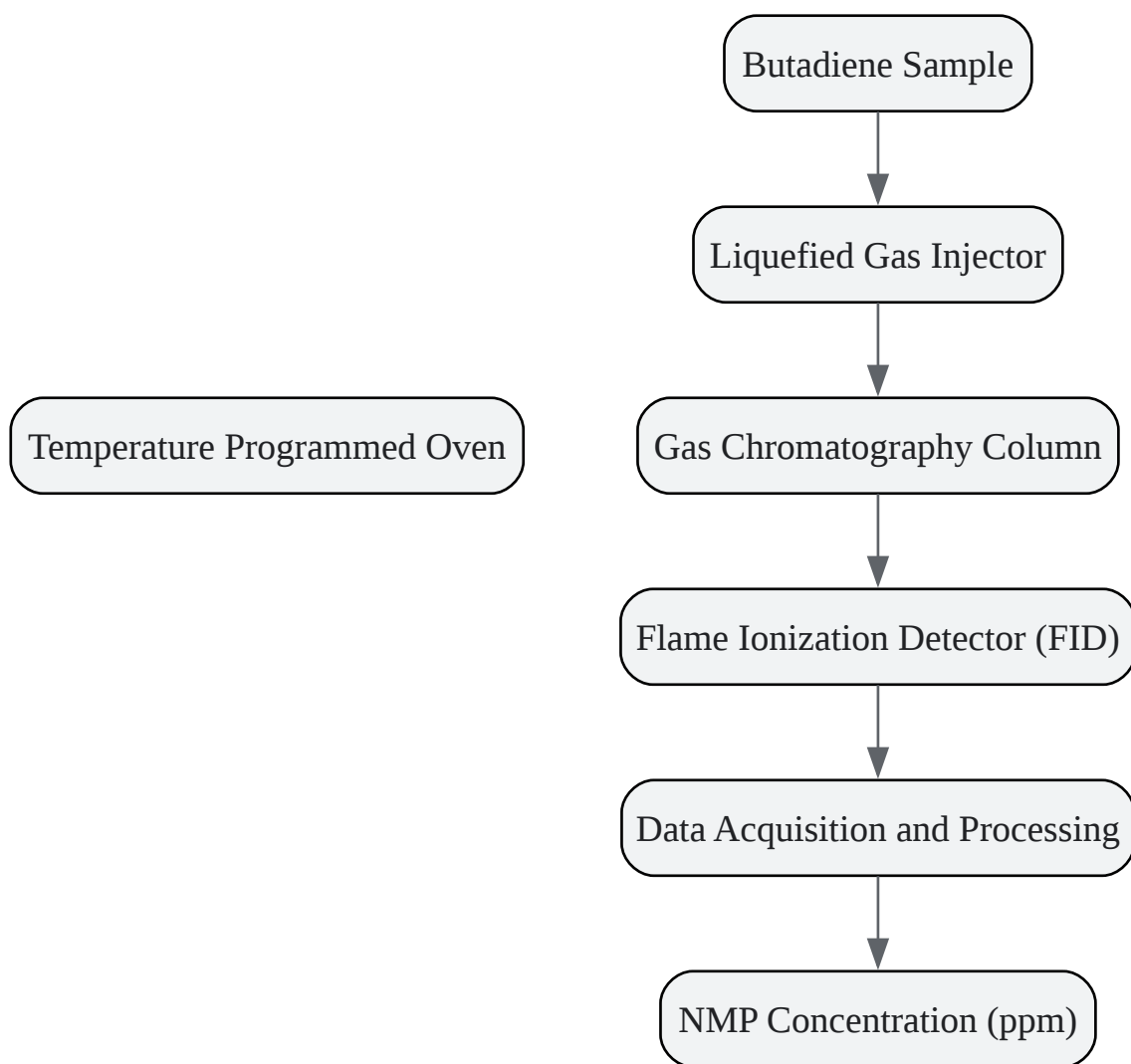
Experimental Protocol: Extractive Distillation of 1,3-Butadiene

- **Feed Preparation:** A C4 hydrocarbon stream containing 1,3-butadiene is vaporized and fed into the bottom of an extractive distillation column.
- **Solvent Introduction:** Lean NMP solvent is introduced at the top of the extractive distillation column.
- **Extractive Distillation:** As the hydrocarbon vapor rises through the column, it comes into contact with the descending NMP. The NMP selectively absorbs the 1,3-butadiene and other less volatile C4 components.
- **Raffinate Separation:** The more volatile C4 hydrocarbons, which are less soluble in NMP, exit the top of the column as raffinate.
- **Solvent Stripping:** The rich NMP solvent, containing the absorbed butadiene, is directed to a stripping column. Here, the butadiene is separated from the NMP by heating, taking advantage of the large difference in their boiling points.
- **Butadiene Purification:** The overhead product from the stripper, which is crude butadiene, is further purified in a series of distillation columns to achieve the desired high purity.
- **Solvent Regeneration:** The lean NMP from the bottom of the stripping column is cooled and recycled back to the extractive distillation column. A small slipstream may be sent to a solvent regeneration unit to remove any accumulated heavy impurities.

Process Workflow







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